

5-Methyl-3-heptene molecular weight and formula

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Compound of Interest

Compound Name: 5-Methyl-3-heptene

Cat. No.: B1631048

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Technical Guide: 5-Methyl-3-heptene

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This document provides a concise technical overview of **5-Methyl-3-heptene**, a branched alkene. It details the fundamental molecular and physical properties, including its chemical formula and molecular weight. The information is presented to support research and development activities where this compound may be used as a starting material, intermediate, or reference standard.

Molecular Identity and Properties

5-Methyl-3-heptene is an organic compound classified as an unsaturated hydrocarbon. Its structure consists of a seven-carbon chain with a double bond located at the third carbon and a methyl group attached to the fifth carbon. Due to the double bond, it exists as cis- (Z) and trans- (E) stereoisomers.

Chemical Structure and Formula

The molecular structure of **5-Methyl-3-heptene** is fundamental to its chemical behavior. The molecular formula for this compound is C_8H_{16} .^{[1][2][3]}

Molecular Weight

The molecular weight of a compound is a critical parameter for stoichiometric calculations in chemical reactions and for various analytical techniques. The calculated molecular weight for **5-Methyl-3-heptene** is approximately 112.21 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Other reported values include 112.22 g/mol and 112.2126 g/mol .[\[2\]](#)[\[5\]](#)

Data Summary

The core quantitative data for **5-Methyl-3-heptene** are summarized in the table below for ease of reference and comparison.

Parameter	Value	Reference
Molecular Formula	C8H16	[1] [2] [3] [5]
Molecular Weight	112.21 g/mol	[1] [3] [4] [6]
CAS Registry Number	53510-18-2 (unspecified stereochemistry)	[2]
13172-91-3 (cis- and trans-mixture)	[3] [5]	
Physical State	Liquid	[5]
Color	Colorless	[5]

Experimental Protocols

Precise characterization and quantification of **5-Methyl-3-heptene** require standardized experimental methods. Below are detailed protocols for key analytical experiments.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

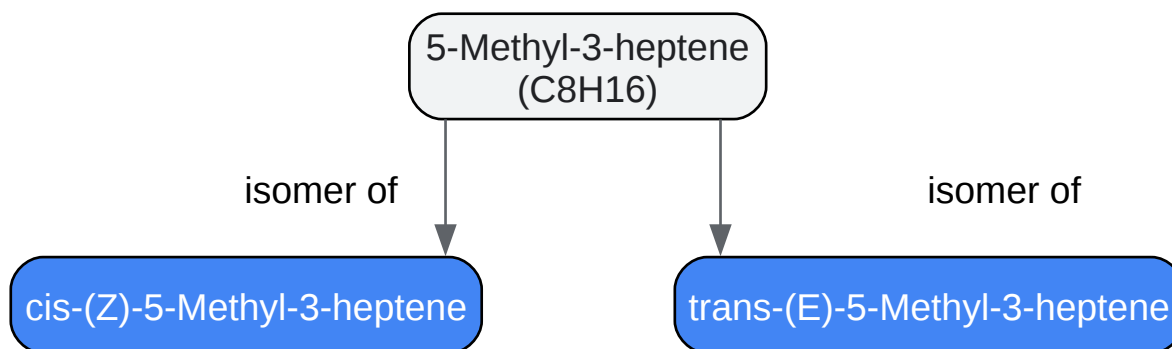
Objective: To determine the purity of a **5-Methyl-3-heptene** sample and identify any potential impurities.

Methodology:

- Sample Preparation: Dilute 1 μL of the **5-Methyl-3-heptene** sample in 1 mL of high-purity hexane.
- Instrument Setup:
 - Gas Chromatograph: Agilent 8890 GC System or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm x 0.25 μm) or equivalent non-polar column.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Inlet Temperature: 250°C.
 - Oven Program: Start at 40°C, hold for 2 minutes, then ramp to 200°C at a rate of 10°C/min.
 - Injection Volume: 1 μL , split ratio 50:1.
- Mass Spectrometer Setup:
 - Mass Spectrometer: Agilent 5977B MSD or equivalent.
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Scan Range: 35-350 m/z.
- Data Analysis: Integrate the total ion chromatogram (TIC). Purity is calculated as the peak area of **5-Methyl-3-heptene** divided by the total area of all peaks, expressed as a percentage. Identify impurities by comparing their mass spectra to a reference library (e.g., NIST).

Logical Relationships and Visualization

Understanding the isomeric relationship of **5-Methyl-3-heptene** is crucial for predicting its properties and reactivity. The double bond at the C3 position gives rise to two distinct geometric isomers.



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